

Preparing Leucettinib-21 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Leucettinib-21

Cat. No.: B12389899

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation, storage, and handling of **Leucettinib-21** stock solutions in dimethyl sulfoxide (DMSO). **Leucettinib-21** is a potent and selective inhibitor of Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A), a key therapeutic target in studies of Down syndrome and Alzheimer's disease. Adherence to this protocol will ensure the accurate and consistent preparation of **Leucettinib-21** for use in various research applications.

Physicochemical Properties of Leucettinib-21

A summary of the key physicochemical properties of **Leucettinib-21** is presented in Table 1. This information is essential for accurate stock solution preparation and handling.

Property	Value	Reference
Molecular Weight	358.46 g/mol	
Appearance	Pale yellow to off-white powder	
Solubility in DMSO	Up to 10 mM	
CAS Number	2732859-75-3	

Experimental Protocol: Preparation of a 10 mM Leucettinib-21 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Leucettinib-21** in DMSO.

Materials:

- **Leucettinib-21** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Water bath (optional, set to 25-30°C)

Procedure:

- **Equilibrate Reagents:** Allow the **Leucettinib-21** powder and DMSO to come to room temperature before use to prevent condensation.
- **Weigh Leucettinib-21:** Accurately weigh 3.58 mg of **Leucettinib-21** powder using a calibrated analytical balance and transfer it to a sterile amber microcentrifuge tube.
- **Add DMSO:** Add 1 mL of anhydrous, sterile DMSO to the tube containing the **Leucettinib-21** powder.
- **Dissolution:**
 - Cap the tube securely and vortex the mixture vigorously for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.

- If particles remain, sonicate the tube for 5-10 minutes in a water bath sonicator.
- Alternatively, the solution can be gently warmed to 25-30°C in a water bath for 5-10 minutes, followed by vortexing to aid dissolution. Avoid excessive heating.
- Final Inspection: Once the solution is clear and free of any visible particulates, it is ready for use.

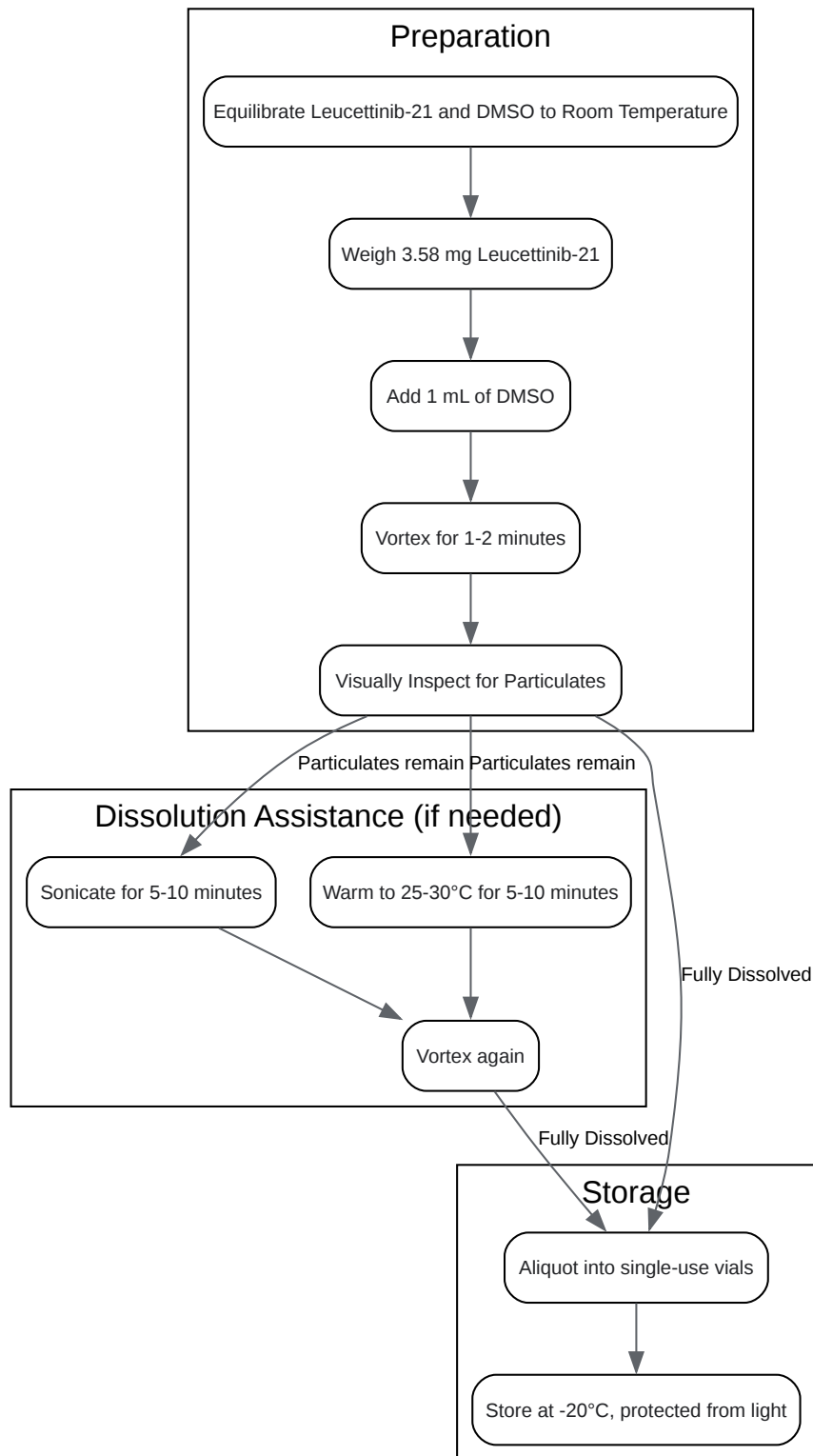
Storage and Stability:

- Stock Solution: Aliquot the 10 mM stock solution into single-use amber vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C in the dark. Under these conditions, the solution is stable for at least 2 years.
- Solid Compound: Store the solid **Leucettinib-21** powder at -20°C, protected from light and moisture.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Leucettinib-21** stock solution.

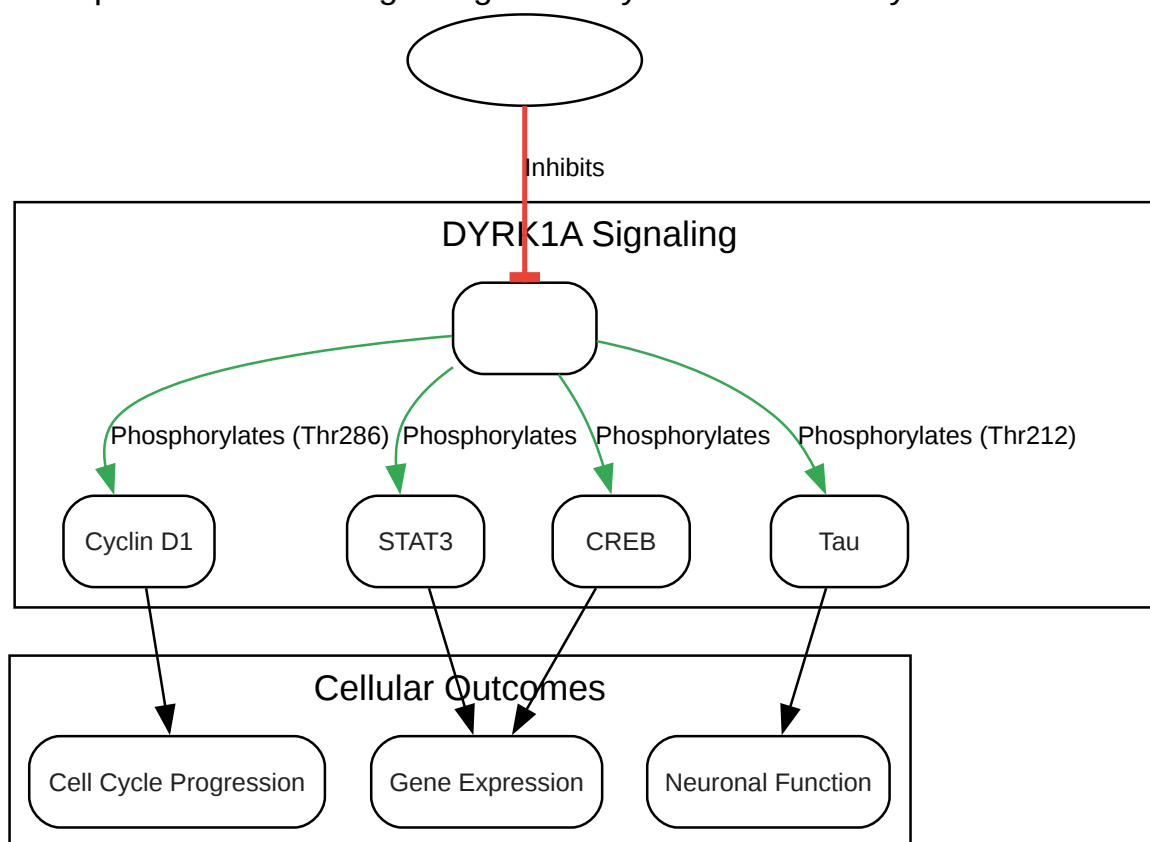
Workflow for Preparing Leucettinib-21 Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for the preparation of **Leucettinib-21** stock solution in DMSO.

Leucettinib-21 Mechanism of Action: DYRK1A Signaling Pathway

Leucettinib-21 is a potent inhibitor of DYRK1A kinase. DYRK1A is known to phosphorylate a variety of downstream targets, thereby regulating numerous cellular processes. The inhibition of DYRK1A by **Leucettinib-21** can modulate these signaling pathways.

Simplified DYRK1A Signaling Pathway and Inhibition by Leucettinib-21



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Caption: Inhibition of the DYRK1A signaling pathway by **Leucettinib-21**.

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